

The Solubility of Barium Bromide Dihydrate: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *BARIUM BROMIDE DIHYDRATE*

Cat. No.: *B7799411*

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This guide provides an in-depth analysis of the solubility characteristics of **barium bromide dihydrate** ($\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$), a compound of significant interest in various chemical, pharmaceutical, and material science applications. From its use as a precursor in the synthesis of other bromide compounds to its historical role in the fractional crystallization of radium, a thorough understanding of its behavior in different solvent systems is critical for researchers, scientists, and drug development professionals.^[1] This document moves beyond simple data presentation to explore the underlying thermodynamic principles and provide actionable experimental protocols.

Physicochemical Properties of Barium Bromide Dihydrate

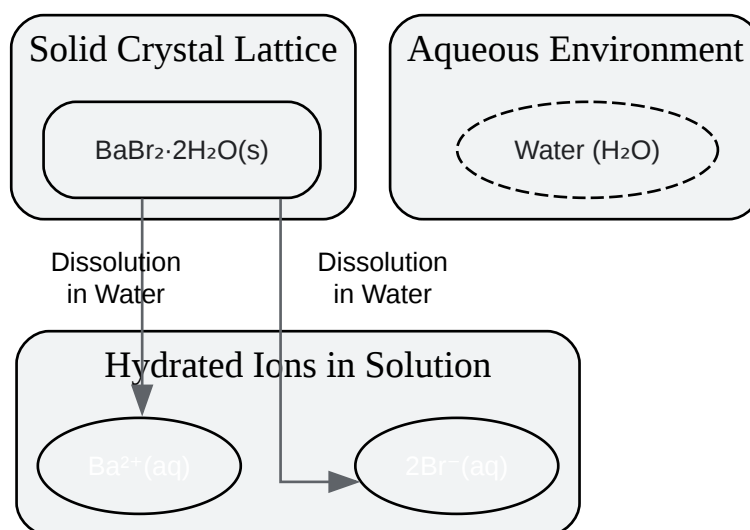
Barium bromide dihydrate is the hydrated form of the inorganic salt barium bromide. It presents as a white, crystalline solid that is deliquescent, meaning it readily absorbs moisture from the atmosphere.^[1]^[2] The dihydrate form loses its water of crystallization upon heating to 120°C to yield the anhydrous salt.^[1]^[2]

Key Identifiers and Properties:

- Chemical Formula: $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$
- Molar Mass: 333.17 g/mol
- Appearance: White crystalline powder or solid[3]
- Density: 3.58 g/cm³[2]

Aqueous Solubility Profile

Barium bromide is well-known for being highly soluble in water, a characteristic driven by the strong ion-dipole interactions between the barium (Ba^{2+}) and bromide (Br^-) ions and the polar water molecules.[1][2][3] The dissolution process involves the dissociation of the ionic lattice and the subsequent hydration of the constituent ions.



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Caption: Dissolution and hydration of **barium bromide dihydrate** in water.

Temperature Dependence of Aqueous Solubility

For most ionic salts, solubility in water increases with temperature. However, the available quantitative data for barium bromide shows some inconsistencies, which may be attributed to

differences between the anhydrous and dihydrate forms or varied experimental conditions. It is crucial for researchers to verify the specific form of the salt being used.

The following table summarizes the reported solubility data. Due to the conflicting nature of the data points, a reliable solubility curve cannot be generated without a more comprehensive dataset.

Temperature (°C)	Solubility (g / 100 mL H ₂ O)	Form Reported
0	92.2	Anhydrous[1][2]
20	57	Unspecified[4]

Note: The decrease in solubility from 0°C to 20°C is atypical and highlights the need for careful experimental verification.

Solubility in Organic Solvents

The solubility of barium bromide, an ionic compound, is markedly different in less polar organic solvents compared to water. This behavior is a direct consequence of the "like dissolves like" principle, where polar solutes show poor solubility in non-polar or weakly polar solvents.

The table below provides a comparative summary of the solubility of anhydrous barium bromide (BaBr₂) in various organic solvents. Quantitative data, where available, demonstrates a general trend of low solubility that, in some cases, decreases with increasing temperature. This negative temperature dependence can occur when the enthalpy of solution is exothermic and the entropy change is small.

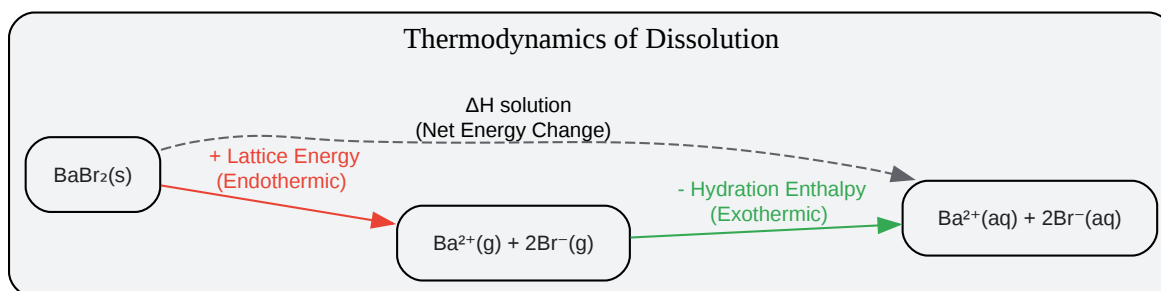
Solvent	Formula	Solubility (g / 100 g Solvent)	Temperature (°C)	Classification
Alcohols				
Methanol	CH ₃ OH	-	-	Soluble[3]
Absolute Ethanol	C ₂ H ₅ OH	5.88	0	Sparingly Soluble[5]
4.13	20	Sparingly Soluble[5]		
2.43	40	Sparingly Soluble[5]		
1.25	70	Sparingly Soluble[5]		
Ketones				
Acetone	C ₃ H ₆ O	0.0287	0	Insoluble[5]
0.0262	20	Insoluble[5]		
0.0246	50	Insoluble[5]		
Ethers				
Diethyl Ether	(C ₂ H ₅) ₂ O	No data available	-	Practically Insoluble (Predicted)
Esters				
Ethyl Acetate	C ₄ H ₈ O ₂	-	-	Insoluble[5]

The Theoretical Basis of Solubility

The dissolution of an ionic salt like barium bromide is governed by a thermodynamic balance between two key energetic factors: the lattice energy of the solid salt and the hydration/solvation enthalpy of its constituent ions.

- **Lattice Energy:** This is the energy required to break apart one mole of the ionic crystal lattice into its gaseous ions (an endothermic process). For BaBr_2 , the lattice energy is approximately -1937 to -1985 kJ/mol.
- **Hydration Enthalpy:** This is the energy released when the gaseous ions are surrounded and stabilized by solvent molecules (an exothermic process). For the ions of BaBr_2 , the hydration enthalpy for Ba^{2+} is -1360 kJ/mol.

For a substance to dissolve, the energy released during hydration must be comparable to, or greater than, the energy required to overcome the lattice energy. The strong polarity and hydrogen-bonding capability of water lead to a high hydration enthalpy for Ba^{2+} and Br^- ions, enabling it to overcome the substantial lattice energy of barium bromide and resulting in high aqueous solubility. Conversely, the weaker interactions with less polar organic solvents result in a low solvation enthalpy, insufficient to break the crystal lattice, leading to poor solubility.



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Caption: Energy changes involved in the dissolution of barium bromide.

Experimental Protocol: Determination of Aqueous Solubility

To ensure scientific integrity, solubility data must be determined through robust and reproducible experimental methods. The following protocol, based on the OECD Test Guideline 105 "Flask Method," provides a reliable system for determining the solubility of **barium bromide dihydrate** in water as a function of temperature.

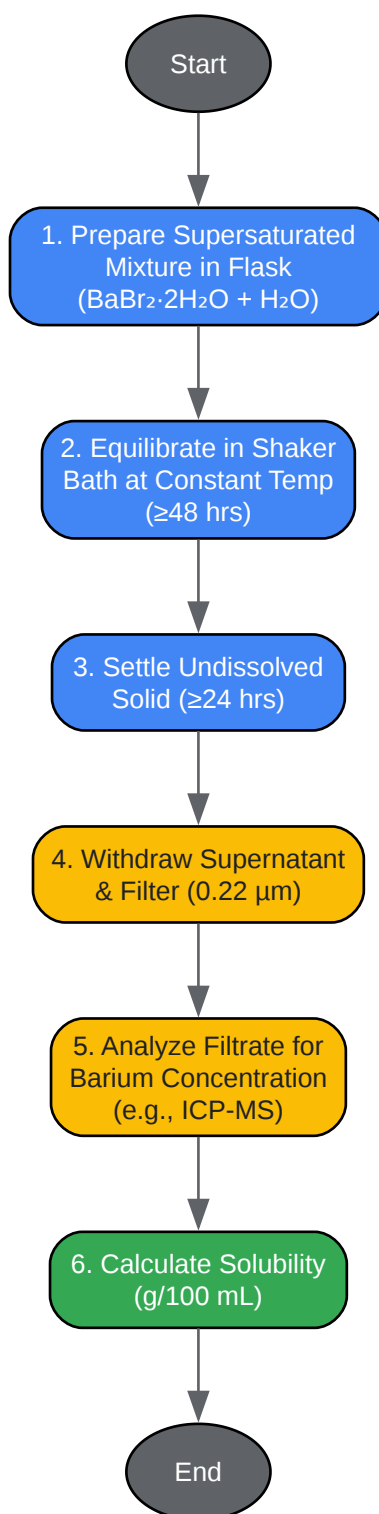
Materials and Equipment

- **Barium Bromide Dihydrate** (analytical grade)
- Deionized Water
- Constant temperature water bath with shaker
- Analytical balance (± 0.1 mg)
- Calibrated thermometer
- Glass flasks with stoppers
- Syringes and sub-micron filters (e.g., $0.22 \mu\text{m}$ PTFE)
- Drying oven
- Analytical instrumentation for barium quantification (e.g., ICP-MS, Atomic Absorption Spectroscopy)

Step-by-Step Methodology

- **Preliminary Test:** Estimate the approximate solubility to determine the appropriate sample mass for the definitive test. Add an excess of $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$ to a flask with a known volume of deionized water. Shake at the desired temperature for 24 hours and analyze the concentration of the saturated solution.
- **Sample Preparation:** Based on the preliminary test, add a mass of $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$ that is at least five times the expected solubility to several flasks.
- **Equilibration:** Add a precise volume of deionized water to each flask. Place the flasks in the shaker water bath set to the desired temperature (e.g., 20°C , 30°C , 40°C). Allow the flasks to equilibrate for at least 48 hours to ensure saturation is reached. The system is considered at equilibrium when concentrations from samples taken at 24-hour intervals are identical within the precision of the analytical method.

- **Sample Collection:** Once equilibrium is achieved, stop the shaker and allow the undissolved solid to settle for at least 24 hours at the constant test temperature. Carefully draw a sample from the clear supernatant using a syringe. Immediately attach a sub-micron filter and discard the first portion to saturate the filter material. Collect the filtrate for analysis.
- **Analysis:** Determine the concentration of barium in the filtrate using a validated analytical method. Calculate the mass of $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$ corresponding to the measured barium concentration.
- **Data Reporting:** Report the solubility in grams of $\text{BaBr}_2 \cdot 2\text{H}_2\text{O}$ per 100 mL of water at the specified temperature. Repeat the entire procedure for each desired temperature point.



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Sources

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